

Application Notes and Protocols: Salvinorin A Administration in Rodents

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Compound of Interest

Compound Name: *Divin*

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These application notes provide detailed protocols for the experimental administration of salvinorin A in rodent models. The information is intended for researchers, scientists, and drug development professionals investigating the pharmacological properties of this potent kappa-opioid receptor (KOR) agonist.

Quantitative Data Summary

The following tables summarize key quantitative data from rodent studies involving salvinorin A administration.

Table 1: Pharmacokinetic Parameters of Salvinorin A in Rats

Parameter	Value	Species/Strain	Route of Administration	Dosage	Source
Half-life ($t_{1/2}$)	75.4 min (plasma)	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[1][2]
36.1 min (brain)	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[1][2]	
Max Concentration (C _{max})	345 ng/mL (plasma)	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[2]
23.9 ng/mL (brain)	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[2]	
Time to Max Conc. (T _{max})	15 min (plasma)	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[2]
10 min (brain)	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[2]	
Clearance (Cl/F)	26 L/h/kg	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[1][3]
Volume of Distribution (V _d)	47.1 L/kg	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[1][3]
Brain to Plasma Ratio	0.050 - 0.092	Sprague Dawley	Intraperitoneal (i.p.)	10 mg/kg	[1][2][3]

Table 2: Effective Doses of Salvinorin A in Rodent Behavioral and Neurochemical Studies

Effect	Dosage Range	Species/Strain	Route of Administration	Source
Self-Administration	0.5 - 1.0 µg/kg/infusion	Lister Hooded & Sprague-Dawley Rats	Intravenous (i.v.)	[4]
Increased Dopamine in NAcc	≥ 5 µg/kg	Sprague-Dawley Rats	Systemic	[4]
≥ 40 µg/kg	Lister Hooded Rats	Systemic	[4]	
Decreased Dopamine in Striatum	1.0 - 3.2 mg/kg	Rats	Intraperitoneal (i.p.)	[5]
Impaired Attention (5CSRTT)	0.125 - 4.0 mg/kg	Rats	Not specified	[6]
Anxiolytic & Antidepressant-like Effects	0.001 - 1000 µg/kg	Sprague-Dawley Rats & Swiss Mice	Subcutaneous (s.c.)	[7]
Impaired Spatial Memory	80 - 640 µg/kg	Wistar Rats	Intraperitoneal (i.p.)	[8]
Antinociceptive Effects	1 - 2 mg/kg	Mice	Intraperitoneal (i.p.)	[9]

Experimental Protocols

Drug Preparation Protocol

Salvinorin A is a highly lipophilic compound with limited solubility in aqueous solutions.[2]

- Objective: To prepare a stable solution of salvinorin A for parenteral administration in rodents.
- Materials:

- Salvinator A (purity >98%)
- Dimethyl sulfoxide (DMSO)
- Ethanol
- Cremophor EL
- Propylene glycol
- Phosphate-buffered saline (PBS) or sterile saline
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator
- Procedure:
 - Weigh the desired amount of salvinator A in a sterile microcentrifuge tube.
 - Prepare a vehicle solution. Common vehicles include:
 - 75% DMSO and 25% sterile water.[5]
 - 70% Cremophor EL and 30% ethanol.[3]
 - 80% propylene glycol and 20% DMSO, diluted with an equal volume of PBS.[9]
 - Add the vehicle to the salvinator A powder.
 - Vortex the mixture thoroughly until the powder is fully dissolved.
 - If necessary, use a sonicator to aid dissolution.
 - The final solution should be clear and free of precipitates. Prepare fresh on the day of the experiment.

Administration Protocol: Intraperitoneal (i.p.) Injection

- Objective: To administer salvinorin A into the peritoneal cavity of a rodent.
- Materials:
 - Prepared salvinorin A solution
 - Appropriate size sterile syringe (e.g., 1 mL) and needle (e.g., 25-27 gauge)
 - Rodent restraint device (optional)
 - 70% ethanol for disinfection
- Procedure:
 - Gently restrain the rodent, exposing the abdomen.
 - Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
 - Wipe the injection site with 70% ethanol.
 - Insert the needle at a 45-degree angle into the peritoneal cavity.
 - Aspirate slightly to ensure no blood or urine is drawn, confirming correct placement.
 - Inject the salvinorin A solution slowly and steadily.
 - Withdraw the needle and return the animal to its cage.
 - Monitor the animal for any adverse reactions.

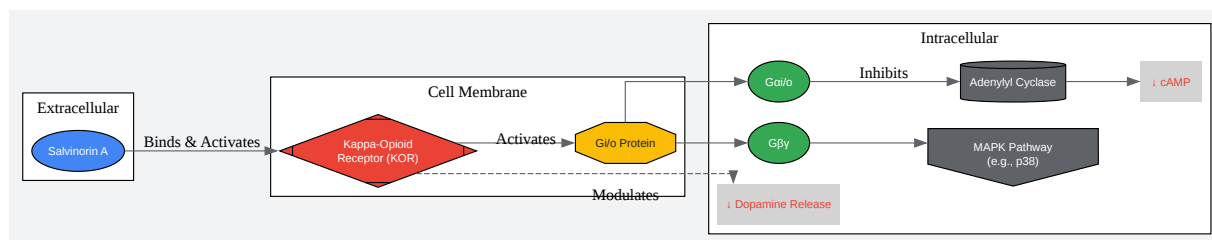
Pharmacokinetic Study Protocol

- Objective: To determine the pharmacokinetic profile of salvinorin A in rodents.
- Materials:

- Male Sprague Dawley rats
- Prepared salvinorin A solution (e.g., 10 mg/kg in 70% Cremophor EL: 30% ethanol)[3]
- CO₂ chamber for euthanasia
- Instruments for blood and brain tissue collection
- Centrifuge and tubes for plasma separation
- Validated LC/MS/MS method for quantification[1][3]
- Procedure:
 - Administer a single i.p. dose of salvinorin A (10 mg/kg) to cohorts of rats (n=3 per time point).[3]
 - At designated time points (e.g., 5, 10, 15, 30, 60, 90, 120, and 240 minutes) post-dosing, euthanize a cohort of animals via CO₂ asphyxiation.[3]
 - Immediately collect trunk blood into heparinized tubes and extract the brain.
 - Centrifuge the blood samples to separate plasma.
 - Homogenize the brain tissue.
 - Store all samples at -80°C until analysis.
 - Quantify salvinorin A concentrations in plasma and brain homogenates using a validated LC/MS/MS method.[3]
 - Calculate pharmacokinetic parameters ($t_{1/2}$, C_{max}, T_{max}, Cl/F, V_d) using appropriate software.

Visualizations

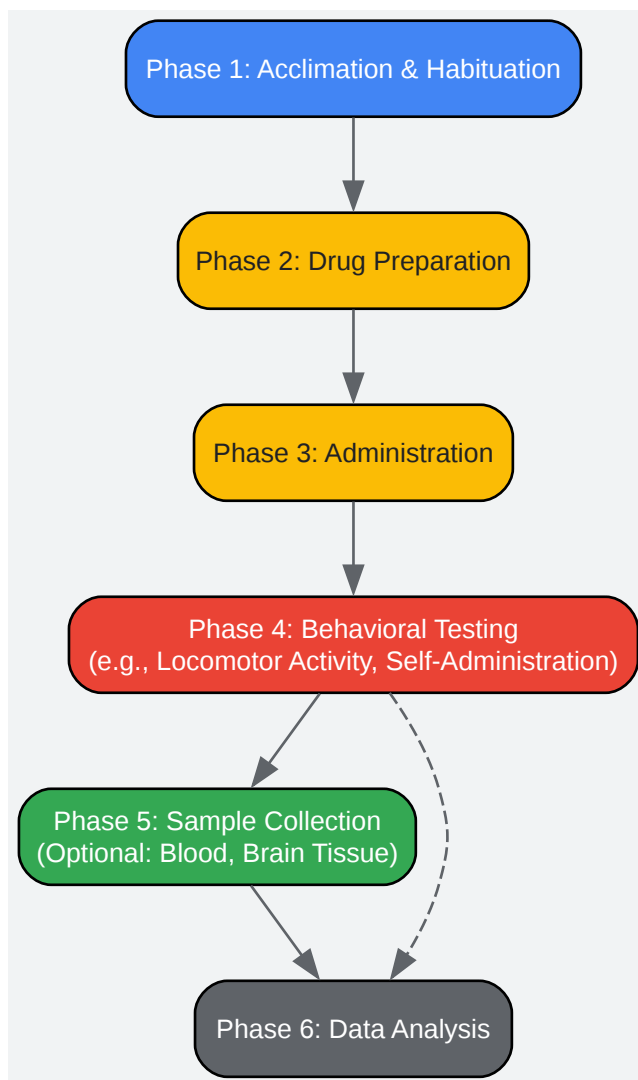
Signaling Pathway of Salvinorin A



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Caption: Salvinorin A binds to and activates the kappa-opioid receptor (KOR).

Experimental Workflow for Rodent Behavioral Studies



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Caption: A typical experimental workflow for studying salvinorin A in rodents.

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References

- 1. Evaluation of the transport, in vitro metabolism and pharmacokinetics of Salvinorin A, a potent hallucinogen - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Pharmacokinetics and Pharmacodynamics of Salvinorin A and Salvia divinorum: Clinical and Forensic Aspects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 3. Evaluation of the Transport, In Vitro Metabolism and Pharmacokinetics of Salvinorin A, a Potent Hallucinogen - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 4. Behavioural and neurochemical assessment of salvinorin A abuse potential in the rat - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 5. Effects of acute and repeated administration of salvinorin A on dopamine function in the rat dorsal striatum - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 6. Role of kappa-opioid receptors in the effects of salvinorin A and ketamine on attention in rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 7. Potential anxiolytic- and antidepressant-like effects of salvinorin A, the main active ingredient of Salvia divinorum, in rodents - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 8. [researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/311111111)
- 9. The analgesic and anti-inflammatory effects of Salvinorin A analogue β -tetrahydropyran Salvinorin B in mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
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